

2,3-Diethylaniline CAS number and molecular weight

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Compound of Interest

Compound Name: 2,3-Diethylaniline

Cat. No.: B2634724

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Technical Guide: 2,3-Diethylaniline

For Researchers, Scientists, and Drug Development Professionals

Abstract

This document provides a technical overview of **2,3-diethylaniline**, including its chemical identity, molecular properties, and known applications. While this guide aims to be a comprehensive resource, it is important to note that publicly available scientific literature specifically detailing experimental protocols and biological signaling pathways for **2,3-diethylaniline** is limited. Much of the available data pertains to its isomers, such as 2,6-diethylaniline and N,N-diethylaniline. This guide summarizes the available information and highlights areas where further research is needed.

Chemical Identity and Molecular Properties

2,3-Diethylaniline is an aromatic amine with two ethyl substituents on the benzene ring at positions 2 and 3.

Table 1: Physicochemical Properties of **2,3-Diethylaniline**

Property	Value	Source
CAS Number	170099-08-8	[1]
Molecular Formula	C ₁₀ H ₁₅ N	[1]
Molecular Weight	149.23 g/mol	[1]
IUPAC Name	2,3-diethylaniline	[1]

Synthesis and Reactivity

Detailed experimental protocols for the synthesis of **2,3-diethylaniline** are not readily available in peer-reviewed literature. However, general methods for the synthesis of alkylated anilines can be inferred from patents and related chemical literature. One patent describes a general process for the preparation of diethylaniline, which involves the use of an aluminum-aluminum chloride catalyst at high pressure to achieve satisfactory yields.[2] Another patent outlines a method for preparing 3-chloro-2,6-diethylaniline, which involves the reaction of m-chloroaniline with ethylene in the presence of an aniline-metal complex catalyst.[3] While not specific to **2,3-diethylaniline**, these methods provide a potential starting point for its synthesis.

The reactivity of **2,3-diethylaniline** is expected to be characteristic of an aromatic amine. The amino group imparts nucleophilic character to the aromatic ring, making it susceptible to electrophilic substitution reactions. The ethyl groups may exert steric and electronic effects on the reactivity and regioselectivity of these reactions.

Potential Applications

Based on information available for diethylaniline isomers and related compounds, **2,3-diethylaniline** is likely used as an intermediate in the synthesis of various organic compounds. [4] These may include:

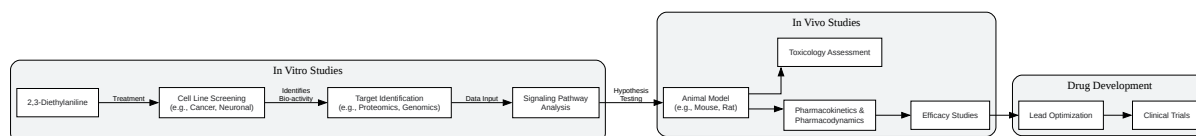
- **Dyes and Pigments:** Anilines are foundational precursors in the dye industry.
- **Polymers:** Used in the production of various polymers.
- **Pharmaceuticals:** Serves as a building block for more complex drug molecules.

- **Agricultural Chemicals:** Utilized in the synthesis of some pesticides and herbicides.

Biological Activity and Signaling Pathways

There is a significant lack of specific data in the public domain regarding the biological activity and associated signaling pathways of **2,3-diethylaniline**. Research on other aniline derivatives suggests potential for various biological effects, but these cannot be directly extrapolated to the 2,3-isomer without experimental validation.

To illustrate a hypothetical workflow for investigating the biological activity of a compound like **2,3-diethylaniline**, the following diagram is provided. This is a generalized workflow and does not represent any known specific pathway for this compound.



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Figure 1. A generalized workflow for the investigation of the biological activity of a novel chemical entity.

Analytical Methods

Specific analytical methods for the quantitative or qualitative determination of **2,3-diethylaniline** are not well-documented. However, methods used for its isomers can be adapted. For instance, the analysis of 2,6-diethylaniline can be performed using Gas Chromatography-Mass Spectrometry (GC-MS), with sample collection on a silica gel tube.^[5] Spectroscopic techniques such as Infrared (IR) spectroscopy could also be employed for characterization, with expected peaks corresponding to N-H and C-H stretching vibrations.^[6]

Conclusion and Future Directions

2,3-Diethylaniline is a chemical compound with a defined identity and molecular weight. While its applications are likely in the realm of chemical synthesis, a significant gap exists in the scientific literature regarding its specific experimental protocols, reactivity, and biological effects. For researchers and drug development professionals, this presents an opportunity for novel investigation into the properties and potential applications of this compound. Future research should focus on developing and publishing detailed synthetic routes, characterizing its reactivity, and conducting comprehensive studies to elucidate any biological activity and associated signaling pathways.

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